Application Note: Advanced Analytical Quantification of 1-[(6-Methyl-3-pyridyl)methyl]guanidine

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Compound of Interest

Compound Name:	*1-[(6-Methyl-3-pyridyl)methyl]guanidine*
Cat. No.:	*B13695811*

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Target Audience: Analytical Chemists, DMPK Scientists, and Drug Development Professionals
Technique: Weak Cation Exchange Solid-Phase Extraction (WCX-SPE) coupled with Hydrophilic Interaction Liquid Chromatography-Tandem Mass Spectrometry (HILIC-MS/MS)

Introduction & Analytical Challenges

The quantification of highly polar, basic small molecules in complex biological or environmental matrices presents a persistent challenge in analytical chemistry. **1-[(6-Methyl-3-pyridyl)methyl]guanidine** (CAS: 1247397-71-2; MW: 164.21 g/mol) exemplifies this difficulty. The molecule features a pyridine ring (pKa ~5.5) and a highly basic guanidine moiety (pKa ~13.6), rendering it permanently protonated under physiological and standard chromatographic conditions.

When subjected to traditional Reversed-Phase Liquid Chromatography (RPLC), permanently charged guanidinium ions are highly hydrophilic and repelled by the hydrophobic C18 stationary phase. This results in elution within the void volume, leading to severe matrix effects (ion suppression) from unretained salts and endogenous polar lipids. To achieve rigorous,

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reproducible quantification, we must abandon RPLC in favor of orthogonal retention mechanisms.

Mechanistic Foundations: The "Why" Behind the Method

To build a robust, self-validating analytical method, every sample preparation and chromatographic choice must be driven by the physicochemical properties of the analyte.

Sample Preparation: The Causality of Weak Cation Exchange (WCX)

Standard protein precipitation leaves behind a high concentration of phospholipids that suppress electrospray ionization (ESI). Because **1-[(6-Methyl-3-pyridyl)methyl]guanidine** carries a permanent positive charge, it is an ideal candidate for Weak Cation Exchange (WCX) Solid-Phase Extraction. WCX sorbents utilize carboxylic acid functional groups. At pH 7, these groups are deprotonated (negatively charged), allowing them to capture the guanidinium ion via strong electrostatic interactions. Washing the sorbent with 100% organic solvent removes neutral and acidic interferences. Elution is then triggered by dropping the pH below the pKa of the sorbent (using 5% formic acid), which neutralizes the carboxylic acids, breaks the ionic bond, and releases the target analyte.

Chromatographic Separation: The HILIC Mechanism

Hydrophilic Interaction Liquid Chromatography (HILIC) is the gold standard for quantifying highly polar guanidine derivatives . HILIC utilizes a polar stationary phase (e.g., Amide-bonded silica) and a mobile phase starting with a high concentration of organic solvent (>90% Acetonitrile).

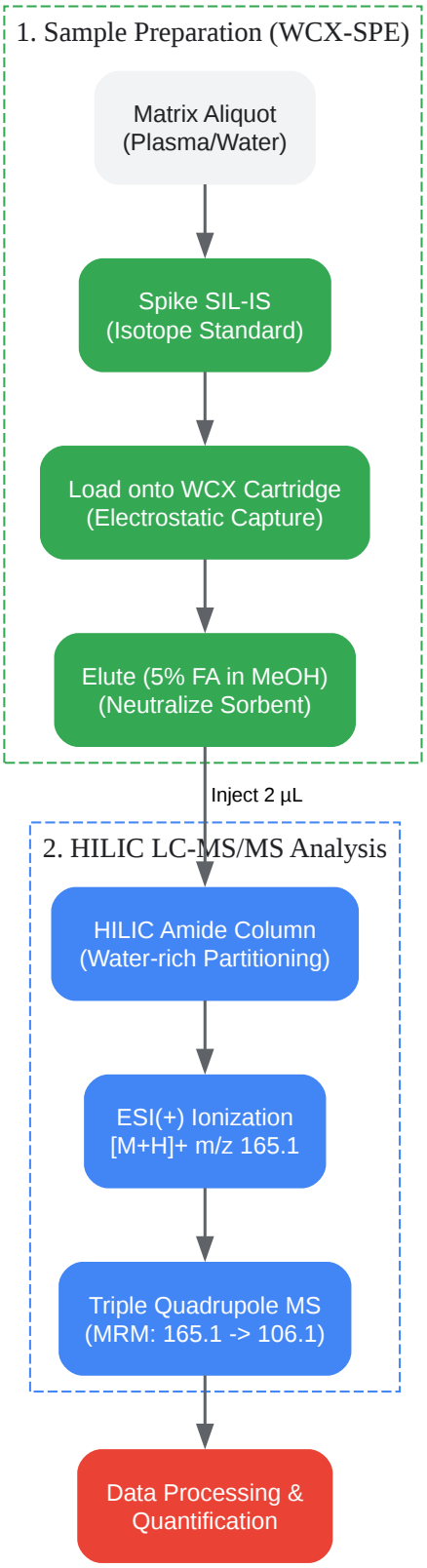
The Mechanism: Water from the mobile phase adsorbs onto the polar stationary phase, creating a water-rich pseudo-stationary layer. The polar guanidine analyte partitions into this layer. Furthermore, the amide stationary phase provides secondary electrostatic and hydrogen-bonding interactions, resulting in excellent retention, sharp peak shapes, and elution well past the void volume.

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Critical Diluent Mismatch: In HILIC, water is the strong eluting solvent. Injecting a sample dissolved in a highly aqueous diluent disrupts the water-rich layer on the column, leading to severe peak distortion and breakthrough . Therefore, the SPE eluate must be evaporated and reconstituted in a high-organic solvent (e.g., 90% Acetonitrile) prior to injection.

Workflow Visualization

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Figure 1: End-to-end analytical workflow for guanidine quantification via WCX-SPE and HILIC-MS/MS.

Experimental Protocols

Sample Preparation (WCX-SPE)

- Aliquot & Spike: Transfer 100 µL of plasma (or water) to a microcentrifuge tube. Spike with 10 µL of Stable Isotope-Labeled Internal Standard (SIL-IS, e.g., 13C, 15N2-labeled analog at 100 ng/mL).
- Dilution: Dilute the sample with 400 µL of 50 mM Ammonium Acetate buffer (pH 7.0) to ensure the carboxylic acid groups on the WCX sorbent are fully deprotonated and active.
- Conditioning: Condition a 30 mg/1 mL WCX SPE cartridge with 1 mL Methanol, followed by 1 mL of 50 mM Ammonium Acetate (pH 7.0).
- Loading: Load the diluted sample onto the cartridge at a flow rate of ~1 mL/min.
- Washing: Wash with 1 mL of 5% Ammonium Hydroxide in Water (removes acidic interferences), followed by 1 mL of 100% Methanol (removes neutral lipophilic interferences).
- Elution: Elute the target guanidine with 2 × 500 µL of 5% Formic Acid in Methanol. The low pH neutralizes the sorbent, releasing the analyte.
- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute in 100 µL of 90:10 Acetonitrile:Water containing 10 mM Ammonium Formate. Vortex for 2 minutes.

LC-MS/MS Conditions

- Column: Waters ACQUITY UPLC BEH Amide (2.1 × 100 mm, 1.7 µm) or equivalent.
- Column Temperature: 40°C
- Injection Volume: 2.0 µL
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid).

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- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.

Table 1: HILIC LC Gradient Program

Time (min)	Flow Rate (mL/min)	%A (Strong Solvent)	%B (Weak Solvent)	Curve
0.0	0.40	10	90	Initial
1.0	0.40	10	90	6 (Linear)
4.0	0.40	40	60	6
5.0	0.40	40	60	6
5.1	0.40	10	90	6
8.0	0.40	10	90	6 (Re-equilibration)

Note: In HILIC, increasing the aqueous phase (%A) increases elution strength .

Table 2: MS/MS MRM Transitions (Positive ESI)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Purpose
1-[(6-Methyl-3-pyridyl)methyl]guanidine	165.1	106.1	25	20	Quantifier
1-[(6-Methyl-3-pyridyl)methyl]guanidine	165.1	123.1	25	15	Qualifier
SIL-IS	168.1	106.1	25	20	Internal Standard

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Self-Validating System Controls

To ensure the trustworthiness and E-E-A-T integrity of the generated data, the protocol operates as a self-validating system through the following mandatory controls:

- System Suitability Test (SST): Prior to running biological samples, a neat standard (10 ng/mL) must be injected six times. The system is validated only if the retention time relative standard deviation (RSD) is ≤ 1.0% and the peak area RSD is ≤ 5.0%.
- Stable Isotope-Labeled Internal Standard (SIL-IS): Spiked into every sample prior to extraction. The SIL-IS co-elutes with the target analyte, experiencing the exact same matrix suppression and extraction losses, mathematically normalizing the final quantification.
- Quality Control (QC) Bracketing: Low, Mid, and High QCs (prepared in blank matrix) are injected at the beginning, middle, and end of the analytical batch. Batch acceptance requires that 67% of QCs fall within ±15% of their nominal concentration.

Table 3: Method Validation Summary (Acceptance Criteria)

Validation Parameter	FDA/EMA Acceptance Criteria	Expected Performance for this Method
Linearity Range	$R^2 > 0.990$	0.5 – 500 ng/mL ($R^2 \geq 0.998$)
Limit of Quantitation (LOQ)	S/N > 10, Precision ≤ 20%	0.5 ng/mL
Intra-day Precision (CV%)	≤ 15% (≤ 20% at LOQ)	3.5% – 8.2%
Extraction Recovery	Consistent across QC levels	> 85% (Normalized by SIL-IS)
Matrix Effect	85% – 115% (IS normalized)	95% – 102% (Minimal suppression)

References

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